

# Solubility Profile of 4-Amino-2-methylisophthalonitrile: A Technical Guide

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## Compound of Interest

Compound Name: 4-Amino-2-methylisophthalonitrile

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This technical guide provides a comprehensive overview of the available solubility information for **4-amino-2-methylisophthalonitrile** (CAS No. 98589-70-9). Due to the limited publicly available quantitative data, this document focuses on qualitative solubility insights, a general experimental protocol for solubility determination, and relevant analytical methodologies.

## Introduction

**4-Amino-2-methylisophthalonitrile** is a substituted aromatic dinitrile with potential applications as a building block in the synthesis of various organic molecules, including those of pharmaceutical interest. Understanding its solubility in common solvents is a critical first step in its handling, purification, and application in synthetic chemistry and drug development processes.

## Physicochemical Properties

A summary of the known physicochemical properties of **4-amino-2-methylisophthalonitrile** is presented in Table 1.

Property	Value
CAS Number	98589-70-9
Molecular Formula	C <sub>9</sub> H <sub>7</sub> N <sub>3</sub>
Molecular Weight	157.17 g/mol

## Solubility Data

Currently, specific quantitative solubility data for **4-amino-2-methylisophthalonitrile** in a range of common solvents is not extensively reported in peer-reviewed literature. However, qualitative information can be inferred from purification procedures described for this and structurally similar compounds.

Table 2: Qualitative Solubility of **4-Amino-2-methylisophthalonitrile**

Solvent	Solubility	Remarks
Ethanol	Soluble, particularly at elevated temperatures	Ethanol is mentioned as a suitable solvent for the crystallization of 4-amino-2-methylisophthalonitrile, indicating that it has moderate to good solubility in hot ethanol and lower solubility at room temperature, which is a desirable characteristic for purification by recrystallization. <a href="#">[1]</a>
Ethyl Acetate	Likely soluble	Ethyl acetate is a common solvent for the extraction and purification of aromatic amines and nitriles, suggesting probable solubility.
Water	Sparingly soluble to insoluble	Aromatic nitriles and amines with significant hydrocarbon character typically exhibit low solubility in water.
Dimethyl Sulfoxide (DMSO)	Likely soluble	DMSO is a powerful polar aprotic solvent known for its ability to dissolve a wide range of organic compounds.
N,N-Dimethylformamide (DMF)	Likely soluble	Similar to DMSO, DMF is a polar aprotic solvent that is often used in reactions involving aromatic compounds.

It is important to note that the information in Table 2 is largely based on general chemical principles and qualitative observations from related synthetic procedures. For precise applications, experimental determination of solubility is highly recommended.

# Experimental Protocol: Solubility Determination by the Shake-Flask Method

The saturation shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound in a given solvent. A general protocol is outlined below.

## 4.1. Materials

- **4-Amino-2-methylisophthalonitrile** (solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, DMSO)
- Scintillation vials or flasks with secure caps
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

## 4.2. Procedure

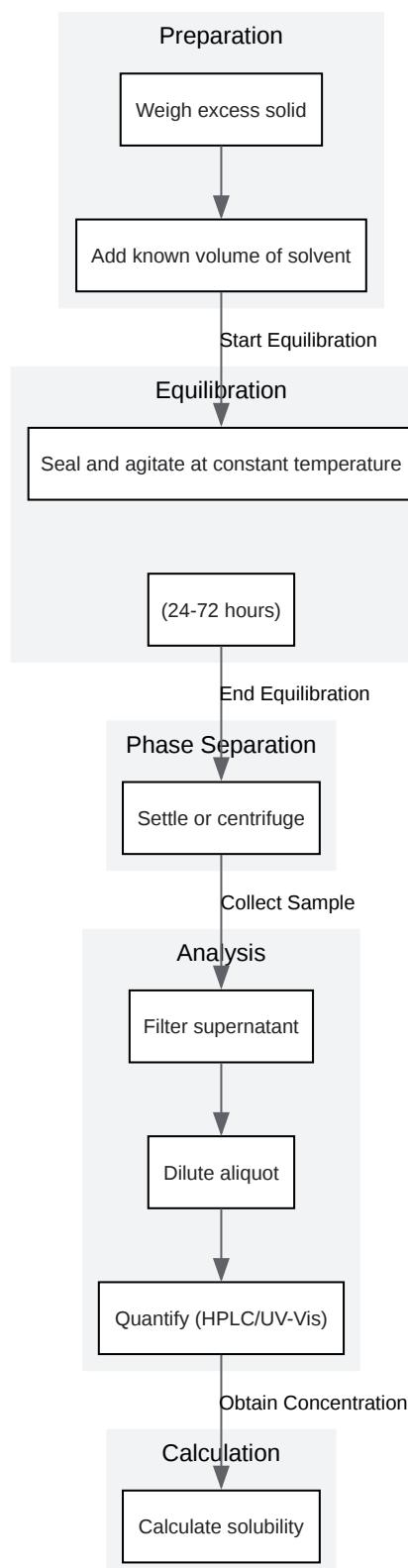
- Preparation: Add an excess amount of solid **4-amino-2-methylisophthalonitrile** to a series of vials, each containing a known volume of a different solvent. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Seal the vials and place them in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Alternatively, centrifuge the vials to pellet the undissolved solid.

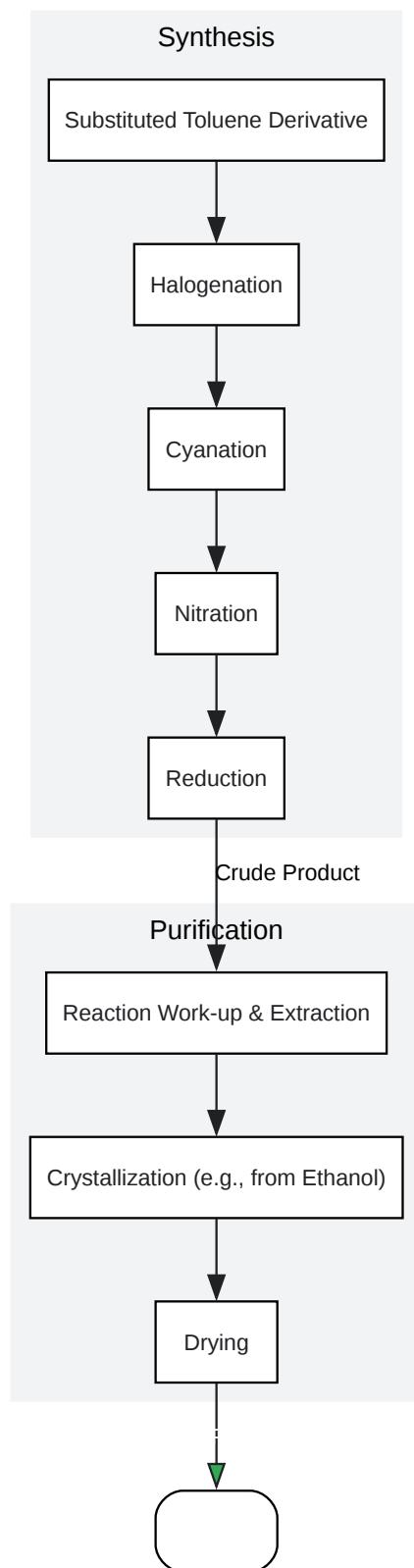
- Sample Collection: Carefully withdraw an aliquot of the supernatant (the clear, saturated solution) using a syringe fitted with a filter to remove any remaining solid particles.
- Dilution: Accurately dilute the collected aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **4-amino-2-methylisophthalonitrile**.
- Calculation: Calculate the solubility of the compound in the original solvent, taking into account the dilution factor. The solubility is typically expressed in mg/mL, g/L, or mol/L.

## Visualization of Workflows

### 5.1. General Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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